

GHS Hazard Classification of 2-Ethylhexyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: **2-Ethylhexyl acetate**

Cat. No.: **B091014**

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This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **2-Ethylhexyl acetate** (CAS No. 103-09-3). This document synthesizes key data from various safety data sheets and chemical databases to facilitate a thorough understanding of its potential hazards.

GHS Hazard Classification

2-Ethylhexyl acetate is a combustible liquid that can cause skin irritation and is toxic to aquatic life.^[1] The GHS classification is based on its physicochemical, toxicological, and ecotoxicological properties. The harmonized classification may vary slightly between regulatory bodies; however, the following represents a consensus from multiple sources.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	4	No Pictogram Required	Warning	H227: Combustible liquid [1] [2] [3]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation [1] [2] [3] [4] [5]	
Hazardous to the Aquatic Environment, Acute Hazard	2	No Pictogram Required	No Signal Word	H401: Toxic to aquatic life [1] [2] [3]

Some sources also indicate the potential for serious eye irritation (Category 2, H319) and respiratory irritation (STOT SE Category 3, H335). However, there is less consensus on these classifications.

Physicochemical Properties

The physicochemical properties of **2-Ethylhexyl acetate** are crucial for understanding its behavior and potential hazards, particularly its flammability.

Property	Value	Reference
Molecular Formula	C10H20O2	[2]
Molecular Weight	172.26 g/mol	[3]
Appearance	Colorless liquid	[6]
Odor	Fruity, pleasant odor	[7]
Boiling Point	199 °C (390.2 °F)	[6]
Melting Point	-92 °C (-133.6 °F)	
Flash Point	71 °C (159.8 °F)	[6]
Autoignition Temperature	268 °C (514.4 °F)	
Vapor Density	5.93 (Air = 1)	[7]
Density	0.87 g/mL at 25 °C	
Solubility in Water	Slightly soluble	

Toxicological Data

Toxicological data is essential for determining the health hazards associated with **2-Ethylhexyl acetate**.

Endpoint	Species	Route	Value	Classification	Reference
Acute Oral Toxicity	Rat	Oral	LD50: >5,000 mg/kg	Not Classified	[2]
Acute Dermal Toxicity	Guinea Pig	Dermal	LD50: > 17,400 mg/kg bw	Not Classified	
Skin Irritation	Rabbit	Dermal	-	Category 2	[4] [5]
Eye Irritation	-	-	-	Not Classified	[2]

Ecotoxicological Data

The environmental hazards of **2-Ethylhexyl acetate** are primarily related to its toxicity to aquatic organisms.

Endpoint	Species	Exposure Time	Value	Classification	Reference
Acute Aquatic Toxicity	Daphnia sp.	48 hours	EC50: >1 to ≤10 mg/L	Category 2	[8]

Experimental Protocols

The GHS classifications are based on data from standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Based on OECD Guideline 401)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animal: Typically the rat.
- Procedure: A single dose of **2-Ethylhexyl acetate** is administered by gavage to a group of fasted animals. The animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly. A necropsy is performed on all animals at the end of the study.
- Endpoint: The LD50 (the dose that is lethal to 50% of the test animals) is calculated. For **2-Ethylhexyl acetate**, the LD50 was found to be greater than 5000 mg/kg, which does not meet the criteria for classification for acute oral toxicity.

Acute Dermal Irritation (Based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation.
- Test Animal: Typically the albino rabbit.

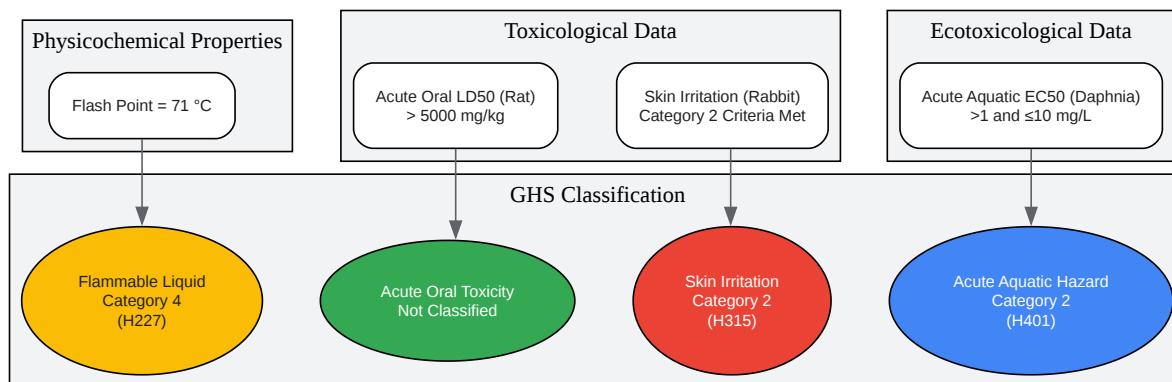
- Procedure: A small area of the animal's skin is shaved. A 0.5 mL dose of **2-Ethylhexyl acetate** is applied to the skin and covered with a gauze patch for a 4-hour exposure period. The skin is then observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Endpoint: The mean scores for erythema and edema are calculated. A mean score of ≥ 2.3 and ≤ 4.0 for erythema/eschar or for edema in at least 2 of 3 tested animals is indicative of a skin irritant (Category 2).[\[4\]](#)

Acute Aquatic Toxicity - Daphnia sp. (Based on OECD Guideline 202)

- Objective: To determine the acute immobilization of Daphnia sp. when exposed to a substance.
- Test Organism: Daphnia magna (water flea), less than 24 hours old.
- Procedure: The daphnids are exposed to a range of concentrations of **2-Ethylhexyl acetate** in water for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC50 (the concentration that causes immobilization in 50% of the daphnids) is calculated. An EC50 value of >1 to ≤ 10 mg/L results in a classification of Acute Aquatic Toxicity Category 2.[\[8\]](#)

GHS Classification Logic

The following diagram illustrates the logical workflow for the GHS classification of **2-Ethylhexyl acetate** based on its properties.



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GHS classification workflow for **2-Ethylhexyl acetate**.

This guide is intended for informational purposes and should not be used as a substitute for a comprehensive safety data sheet (SDS) or a formal risk assessment. Always consult the most current SDS for detailed safety information and handling procedures.

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